

Technical Guide: Physicochemical Properties of 2-Fluoro-5-nitrotoluene

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Compound of Interest

Compound Name: 2-Fluoro-5-nitrotoluene

Cat. No.: B1294961

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **2-Fluoro-5-nitrotoluene** (CAS No. 455-88-9), a key intermediate in various synthetic applications. The document outlines its core physical properties, details the standard experimental methodologies for their determination, and presents a logical workflow for compound characterization.

Core Physicochemical Data

The physical properties of **2-Fluoro-5-nitrotoluene** are critical for its handling, reaction setup, and purification. A summary of these properties is presented below.

Property	Value	Conditions
Melting Point	36-42 °C	
38-40 °C	(lit.)	
Boiling Point	99-100 °C	at 13 mmHg (lit.)
99.3-99.5 °C	at 13 mmHg	
Molecular Formula	C ₇ H ₆ FNO ₂	
Molecular Weight	155.13 g/mol	
Appearance	Yellow Crystals or Powder	
Density	1.274 g/cm ³	
Flash Point	105 °C	(closed cup)

Experimental Protocols

The determination of melting and boiling points are fundamental experiments for the characterization and purity assessment of chemical compounds. While specific experimental reports for **2-Fluoro-5-nitrotoluene** are not publicly detailed, the following standard methodologies are employed for such determinations.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the melting range.

Common Method: Capillary Tube Method

- **Sample Preparation:** A small amount of the dry, finely powdered **2-Fluoro-5-nitrotoluene** is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 mm.[\[1\]](#)[\[2\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[1\]](#) This assembly is then placed in a heating apparatus,

such as a Thiele tube containing mineral oil or a modern digital melting point apparatus with a heated metal block.

- **Heating and Observation:** The apparatus is heated slowly, typically at a rate of about 2 °C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last crystal melts (the completion of melting). This range is reported as the melting point.^[2] For increased accuracy, an initial rapid determination can be performed to find an approximate melting point, followed by a slower, more careful measurement.

Boiling Point Determination

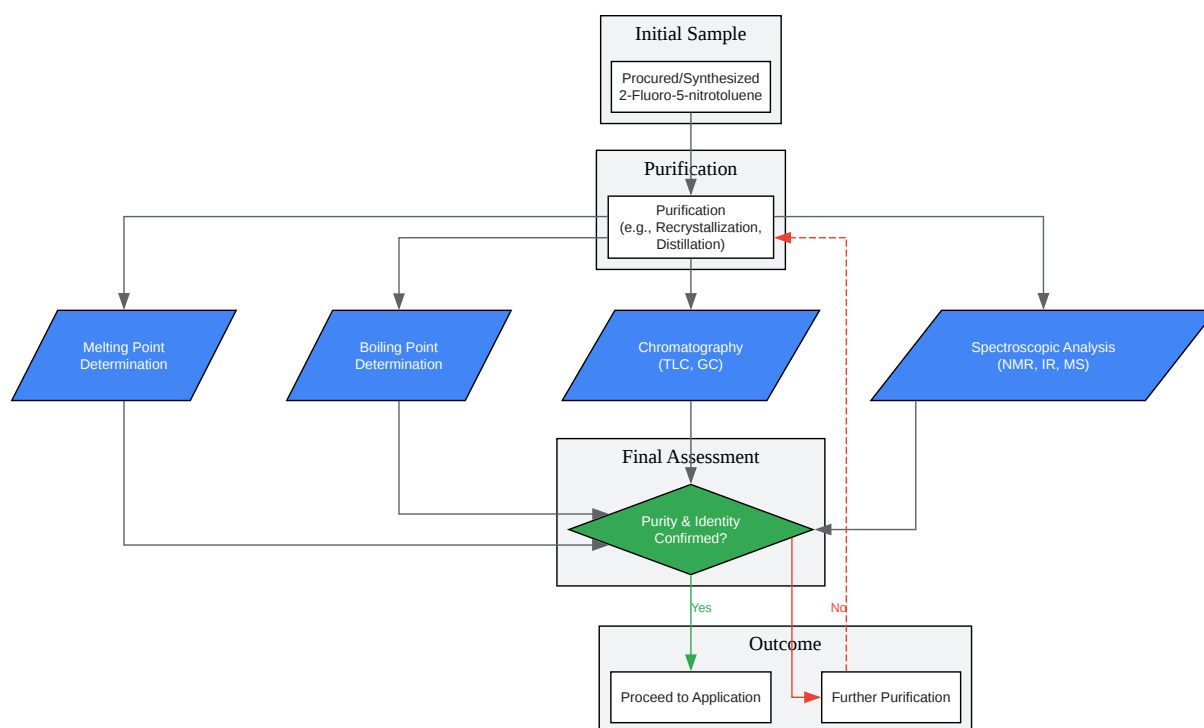
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. Since **2-Fluoro-5-nitrotoluene**'s boiling point is often reported under reduced pressure, this methodology is particularly relevant.

Common Method: Distillation or Capillary Method (Siwoloboff's Method)

- **Sample Preparation:** A small quantity of **2-Fluoro-5-nitrotoluene** is placed in a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube, with the open end submerged.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in a suitable bath (e.g., Thiele tube). For measurements under reduced pressure, the entire setup is connected to a vacuum system with a manometer to measure the pressure.
- **Heating and Observation:** The sample is heated until a continuous stream of bubbles emerges from the inverted capillary. The heat is then slowly reduced.
- **Data Recording:** The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube. This temperature is recorded along with the corresponding pressure.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the characterization of a synthesized or procured chemical compound like **2-Fluoro-5-nitrotoluene**, ensuring its identity and purity before use in further applications.



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Caption: Workflow for the characterization of a chemical sample.

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References

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